

A Spectroscopic Comparison of Ethyl (cyclohexylamino)(oxo)acetate and Its Precursors

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Compound of Interest

Compound Name: *Ethyl (cyclohexylamino)(oxo)acetate*

Cat. No.: B1352792

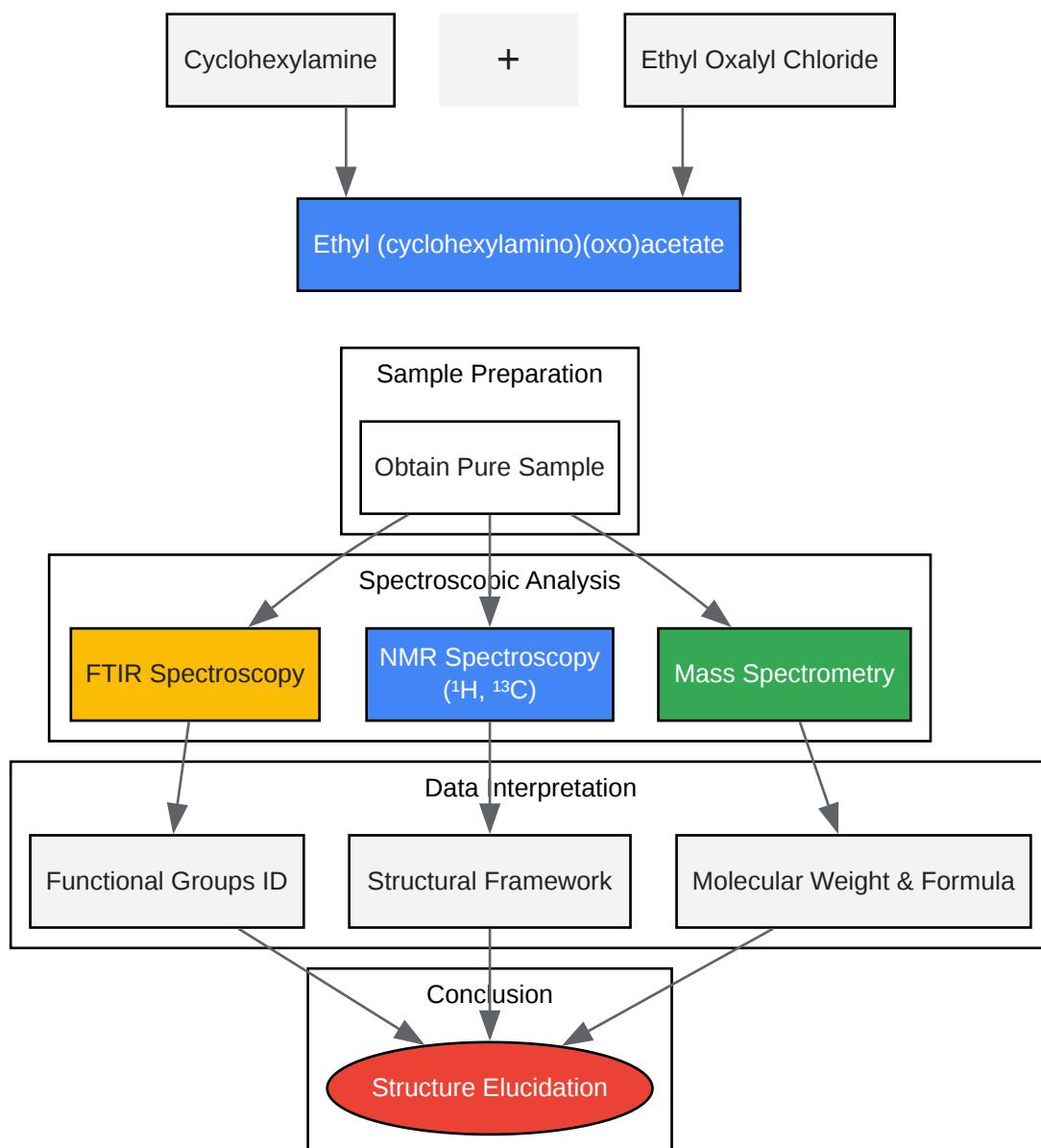
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This guide provides a detailed spectroscopic comparison of **ethyl (cyclohexylamino)(oxo)acetate** with its key precursors, cyclohexylamine and ethyl oxalyl chloride. For a broader context and due to the wider availability of data, diethyl oxalate is also included as a common and stable starting material for the synthesis of ethyl oxalyl chloride. This document is intended for researchers, scientists, and professionals in drug development, offering objective data to aid in the identification, characterization, and quality control of these compounds.

While extensive experimental data is available for the precursors, it is important to note that publicly accessible, peer-reviewed spectroscopic data for the final product, **ethyl (cyclohexylamino)(oxo)acetate**, is scarce. The data for the precursors has been compiled from various spectroscopic databases and literature sources.

Synthetic Pathway

The synthesis of **ethyl (cyclohexylamino)(oxo)acetate** typically involves the acylation of cyclohexylamine with ethyl oxalyl chloride. This reaction is a standard method for forming an amide bond between a primary amine and an acid chloride.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com